

thiogeraniol vs other monoterpene thiols

antimicrobial activity

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Compound Focus: Thiogeraniol

CAS No.: 39067-80-6

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Antimicrobial Activity of Related Compounds

While data on **thiogeraniol** is unavailable, research on its parent compound, geraniol, and other thiol-modified monoterpenes provides useful context. The table below summarizes the available quantitative data.

Compound Name	Class	Test Organisms	Antimicrobial Activity (MIC*)	Key Findings
Geraniol [1]	Monoterpene alcohol	Various <i>Candida</i> spp.	1.25 - 5 mM/mL	Effective antibiofilm activity; downregulated fungal virulence factors (PLB, SAP) and host pro-inflammatory cytokines.
Linalool [1]	Monoterpene alcohol	Various <i>Candida</i> spp.	25 - 100 mM/mL	Higher MICs and lower antibiofilm efficacy compared to geraniol.

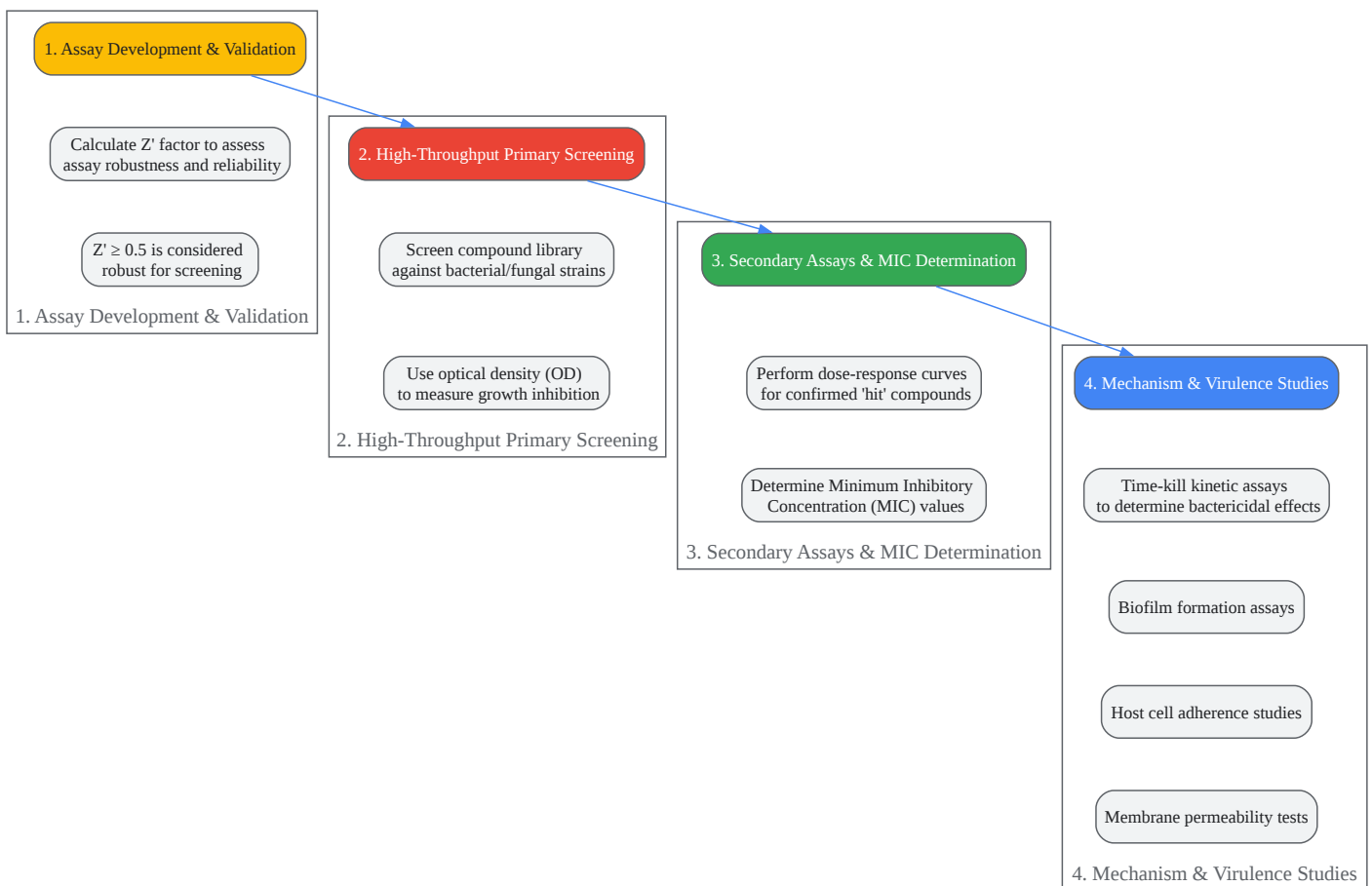
Compound Name	Class	Test Organisms	Antimicrobial Activity (MIC*)	Key Findings
Citronellal [1]	Monoterpene aldehyde	Various <i>Candida</i> spp.	100 - 200 mM/mL	Showed the least activity among the tested monoterpenes, with no significant antibiofilm activity.
Thio-modified Monoterpenes (e.g., from pinane, menthane) [2]	Monoterpene thiols	Pathogenic fungi (e.g., <i>Candida albicans</i> , mycelial fungi)	Specific MIC values not provided	Demonstrated a broad spectrum of antifungal activity ; activity often enhanced compared to their non-sulfur counterparts.

*MIC: Minimal Inhibitory Concentration

The evidence suggests that introducing sulfur into monoterpene structures is a promising strategy for enhancing antimicrobial properties [2]. This makes **thiogeraniol** a compelling candidate for further investigation.

Standard Experimental Protocols for Assessment

To objectively compare antimicrobial performance, researchers typically use a set of standardized protocols. The flowchart below outlines a general workflow for high-throughput screening of antimicrobial compounds.



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The key methodologies referenced in the flowchart include [3] [1] [4]:

- **MIC/MFC Determination:** The standard broth microdilution method is used to find the lowest concentration that inhibits growth (MIC) or kills the microorganism (MFC).
- **Biofilm Assays:** Biofilms are grown and treated with the compound; efficacy is measured by counting colony-forming units (CFU) normalized to biofilm dry weight.
- **Time-Kill Kinetics:** Bacteria are exposed to the compound at different multiples of the MIC, and viable cells are counted over 24 hours to determine if the effect is bactericidal.
- **Cytotoxicity Assays:** Compounds are tested on human cell lines (e.g., THP-1 monocytes) using a fluorometric method to determine selective toxicity.

Interpretation and Research Perspectives

Based on the available information, here are some key considerations for your research:

- **The Sulfur Advantage:** The enhanced activity of thiol-modified monoterpenes suggests that **thiogeraniol is likely to have potent antimicrobial properties**, potentially superior to geraniol [2].
- **Mechanistic Insights:** Beyond direct growth inhibition, evaluate effects on **biofilm formation and virulence factors** (e.g., fungal enzymes like SAP and PLB), as geraniol shows activity in these areas [1].
- **Cytotoxicity is Crucial:** Always pair antimicrobial efficacy studies with cytotoxicity tests on relevant human cell lines to determine a compound's selectivity index and safety window [1].

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References

1. Monoterpene antifungal activities: evaluating geraniol ... [pmc.ncbi.nlm.nih.gov]
2. Monoterpene Thiols: Synthesis and Modifications for ... [mdpi.com]
3. Discovery of new antimicrobial thiophene derivatives with ... [pmc.ncbi.nlm.nih.gov]
4. High-throughput assessment of bacterial growth inhibition ... [pmc.ncbi.nlm.nih.gov]

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